

Spectroscopic analysis techniques for aniline derivatives

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Compound of Interest

Compound Name: *3-Chloro-4-(2-chlorophenoxy)aniline*

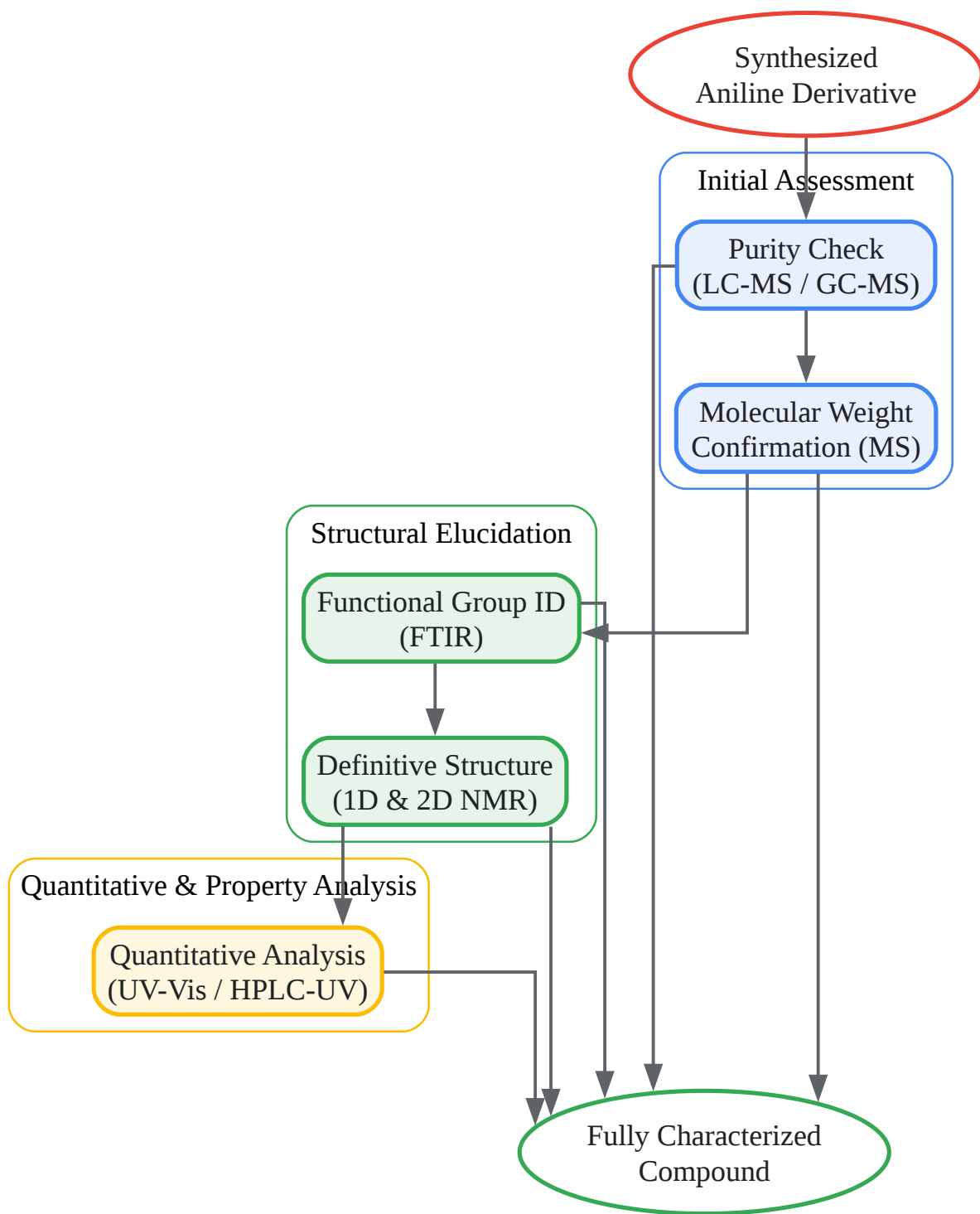
CAS No.: 56966-54-2

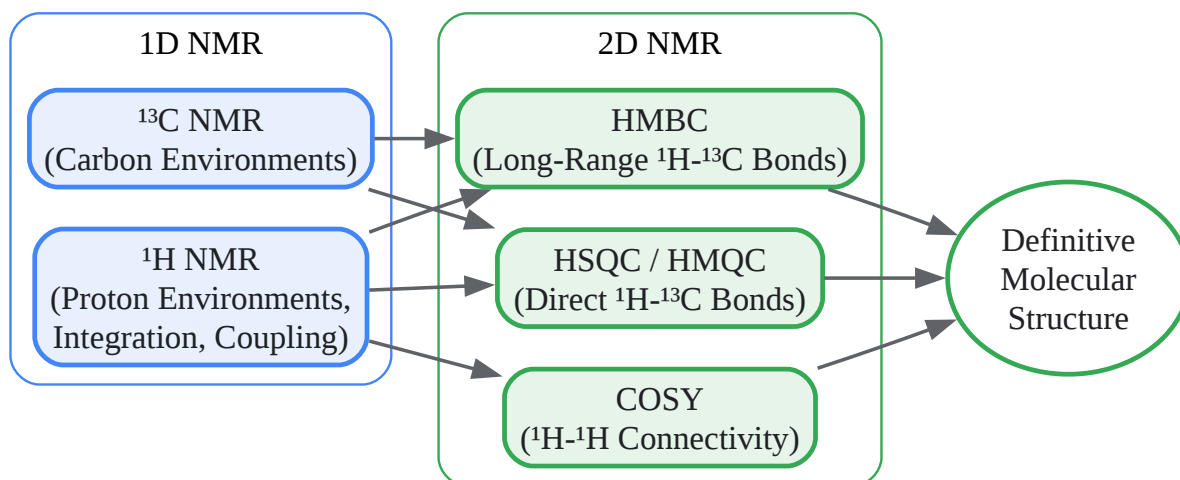
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The Integrated Analytical Workflow

The characterization of a novel aniline derivative is not a linear process but an integrated workflow. Each technique provides specific insights, and the results from one often inform the experimental design of the next. The overall goal is to build a self-validating dataset that confirms the intended structure and assesses its purity.





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Sources

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- 3. Synthesis and spectroscopic properties of aniline tetramers. Comparative studies - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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